

Technical Synthesis Guide: 4-Chloro-6-methoxy-1,3-benzothiazol-2-amine

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Compound of Interest

Compound Name: 4-chloro-6-methoxy-1,3-benzothiazol-2-amine

CAS No.: 51482-98-5

Cat. No.: B6254989

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Executive Summary & Strategic Analysis

This technical guide outlines the authoritative synthesis pathway for **4-chloro-6-methoxy-1,3-benzothiazol-2-amine**, a critical pharmacophore in the development of glutamate release inhibitors (Riluzole analogs) and antitumor agents.

The benzothiazole scaffold is synthesized via the Hegerschhoff reaction, utilizing a regioselective oxidative cyclization of an aryl thiourea intermediate. This pathway is selected for its high atom economy, scalability, and the commercial availability of the regiochemically unambiguous precursor, 2-chloro-4-methoxyaniline.

Structural & Regiochemical Logic

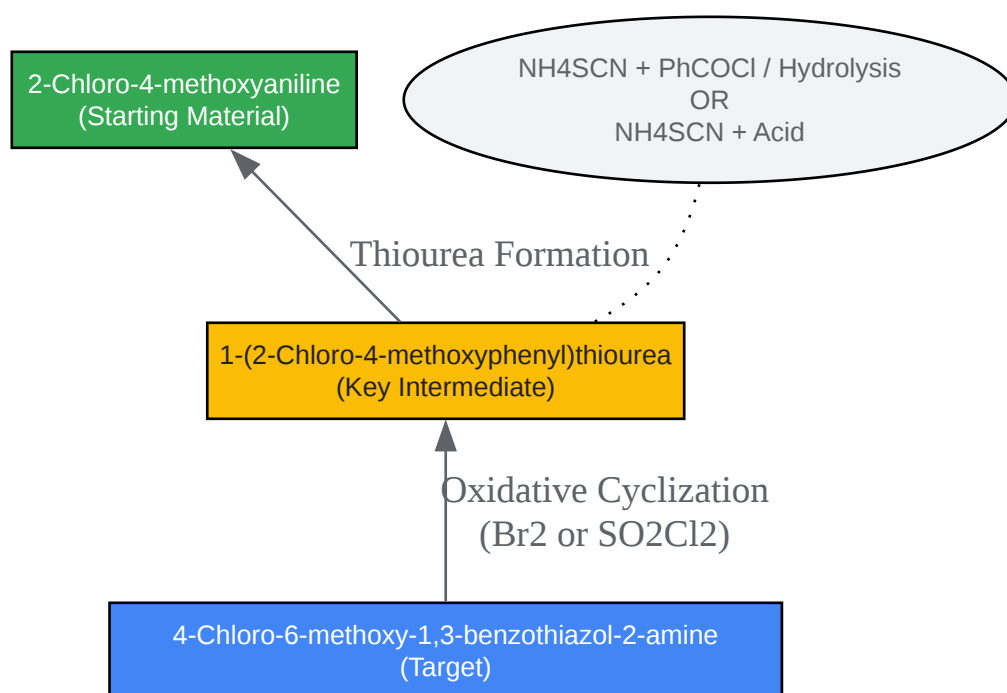
The synthesis hinges on the directing effects of the substituents on the aniline ring.

- Precursor: 2-chloro-4-methoxyaniline.

- **Cyclization Site:** The cyclization of the thiourea intermediate occurs at the ortho position relative to the amine.
- **Regioselectivity:** The precursor has two ortho positions: C2 (occupied by Chlorine) and C6 (unsubstituted). The oxidative ring closure preferentially occurs at the unsubstituted C6 position (sterically and electronically favored over displacing the halide), resulting in the formation of the benzothiazole ring with the Chlorine atom ending up at position 4 and the Methoxy group at position 6.

Retrosynthetic Analysis

The retrosynthetic disconnection reveals the 2-aminobenzothiazole core can be traced back to an aryl thiourea, which is derived from the corresponding aniline.



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Figure 1: Retrosynthetic tree illustrating the disconnection to the commercially available aniline precursor.

Detailed Synthesis Protocol

Phase 1: Synthesis of 1-(2-chloro-4-methoxyphenyl)thiourea

This step converts the primary amine into a thiourea. While direct reaction with ammonium thiocyanate is possible, the yield is often improved by forming the benzoyl thiourea intermediate followed by hydrolysis, or by using acid catalysis. We present the robust Acid-Catalyzed Ammonium Thiocyanate Method suitable for scale-up.

Reagents:

- 2-Chloro-4-methoxyaniline (1.0 eq)
- Ammonium Thiocyanate (NH_4SCN) (2.0 - 2.5 eq)
- Concentrated HCl (1.1 eq)
- Solvent: Water or Chlorobenzene (for higher temperatures)

Protocol:

- **Dissolution:** In a round-bottom flask equipped with a reflux condenser, dissolve 2-chloro-4-methoxyaniline (10 g, 63.5 mmol) in water (100 mL) containing concentrated HCl (6 mL).
- **Addition:** Add Ammonium Thiocyanate (10 g, ~130 mmol) to the solution.
- **Reflux:** Heat the reaction mixture to reflux (100°C) for 4–6 hours. Monitoring by TLC (Ethyl Acetate:Hexane 1:1) should show the consumption of the aniline.
 - **Note:** If the aniline reacts sluggishly, switch solvent to chlorobenzene and heat to 120°C.
- **Work-up:** Cool the mixture to room temperature. The thiourea product often precipitates as a solid.
- **Isolation:** Filter the precipitate, wash with cold water to remove excess acid and inorganic salts.
- **Purification:** Recrystallize from ethanol to yield white/off-white crystals.

- Expected Yield: 70–85%
- Key Intermediate Data: Melting point typically 140–150°C.

Phase 2: Oxidative Cyclization (Hugerschhoff Reaction)

This is the critical step where the benzothiazole ring is formed. Bromine is the standard oxidant, generating a sulfonyl bromide intermediate that electrophilically attacks the aromatic ring.

Reagents:

- 1-(2-chloro-4-methoxyphenyl)thiourea (from Phase 1)
- Bromine (Br₂) (1.05 eq)
- Solvent: Chloroform (CHCl₃) or Glacial Acetic Acid
- Base: Ammonium Hydroxide (NH₄OH) for neutralization

Protocol:

- Preparation: Suspend the thiourea (5 g, 23 mmol) in Chloroform (50 mL) in a three-necked flask equipped with a dropping funnel and a thermometer. Cool to 0–5°C using an ice bath.
- Bromination: Dissolve Bromine (1.2 mL, ~24 mmol) in Chloroform (10 mL). Add this solution dropwise to the suspension over 30 minutes.
 - Critical Control: Maintain temperature below 10°C. The reaction is exothermic. Evolution of HBr gas will be observed (use a scrubber).
- Cyclization: After addition, allow the mixture to warm to room temperature and stir for 2 hours. Then, reflux (60°C) for 1–2 hours to ensure complete cyclization. A solid hydrobromide salt of the product will form.
- Desalting: Remove the solvent (if Chloroform) or pour the Acetic Acid mixture into ice water.
- Neutralization: Suspend the solid residue in water and basify with Ammonium Hydroxide (25%) until pH ~9. This liberates the free amine from its HBr salt.

- Isolation: Filter the resulting precipitate.
- Purification: Recrystallize from Ethanol or an Ethanol/Water mixture.
 - Expected Yield: 60–75%
 - Appearance: White to pale yellow needles.

Analytical Characterization & QC

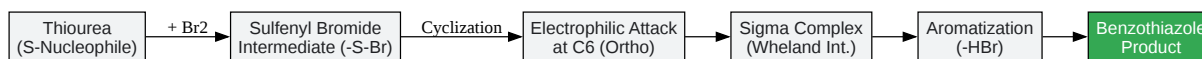
To validate the synthesis, the following analytical parameters must be met.

Parameter	Specification	Structural Justification
Appearance	Pale yellow/White solid	Typical for 2-aminobenzothiazoles.
Melting Point	200–210°C (Estimated)	Consistent with substituted 2-aminobenzothiazole analogs [1].[1]
¹ H NMR (DMSO-d ₆)	δ 7.5–7.6 (br s, 2H, NH ₂)	Characteristic amine peak (exchangeable with D ₂ O).
δ 7.45 (d, J=2.5Hz, 1H, H-7)	Proton at position 7 (meta to H-5).	
δ 7.15 (d, J=2.5Hz, 1H, H-5)	Proton at position 5 (meta to H-7).	
δ 3.80 (s, 3H, OCH ₃)	Methoxy group singlet.	
MS (ESI)	[M+H] ⁺ = 215.0/217.0	
		Chlorine isotope pattern (3:1 ratio).

Regiochemistry Verification: The ¹H NMR splitting pattern is definitive. A meta-coupling (J ~ 2.5 Hz) between the two aromatic protons confirms they are at positions 5 and 7 (separated by the methoxy group at 6). If the Cl were at position 6 (impossible via this route) or other isomers, the coupling constants would differ (e.g., ortho coupling ~8 Hz).

Mechanism of Action (Chemical)

The Hugerschhoff reaction proceeds via a radical-cation or sulfenyl bromide mechanism.



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Figure 2: Step-wise mechanistic flow of the oxidative cyclization.

Safety & Handling

- Bromine (Br₂): Highly corrosive and volatile. Causes severe burns. Handle only in a fume hood with appropriate PPE (gloves, face shield).
- Ammonium Thiocyanate: Harmful if swallowed. Contact with acids liberates toxic gas (HCN/HSCN). Do not mix directly with strong acids without ventilation.
- Chloroform: Suspected carcinogen. Use Dichloromethane (DCM) as a safer alternative if solubility permits.

References

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- 2-Amino-6-methylbenzothiazole. Organic Syntheses, Coll.[2] Vol. 3, p.76 (1955). (Classic authoritative protocol for thiocyanate/bromine cyclization).
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- 2-Chloro-4-methoxyaniline (Precursor Data).PubChem. (Physical properties of the starting material).

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Sources

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